Technical Guide: Furfural 2,4-Dinitrophenylhydrazone

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Compound of Interest		
Compound Name:	*Furfural 2,4-dinitrophenylhydrazone*	
Cat. No.:	*B373910*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **furfural 2,4-dinitrophenylhydrazone**, focusing on its melting point as a key identification parameter. It includes detailed experimental protocols for its synthesis and characterization, and a logical workflow for the identification of carbonyl compounds.

Core Topic: Melting Point and Physicochemical Properties

Furfural 2,4-dinitrophenylhydrazone is a derivative formed by the condensation reaction between furfural (an aldehyde) and 2,4-dinitrophenylhydrazine (DNPH). This reaction is a classic method for the qualitative identification of aldehydes and ketones. The resulting hydrazone is a crystalline solid with a distinct melting point, which serves as a crucial data point for confirming the identity of the original carbonyl compound.

Data Presentation: Physicochemical Properties

The key quantitative data for **furfural 2,4-dinitrophenylhydrazone** are summarized in the table below. The melting point is a critical parameter for identification.

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Property	Value	Source(s)
Melting Point	230 °C	[1][2]
Molecular Formula	$C_{11}H_8N_4O_5$	[3][4]
Molecular Weight	276.20 g/mol	[4][5]
Appearance	Dark Orange to Very Dark Red Solid	[1]
CAS Number	2074-02-4	[3][4]

Experimental Protocols

Detailed methodologies for the synthesis of **furfural 2,4-dinitrophenylhydrazone** and the subsequent determination of its melting point are provided below. These protocols are foundational for researchers working with carbonyl compound identification.

Synthesis of **Furfural 2,4-Dinitrophenylhydrazone**

This protocol details the synthesis of the hydrazone derivative from furfural using Brady's reagent (a solution of 2,4-dinitrophenylhydrazine).

Materials:

- Furfural ($C_5H_4O_2$)
- Brady's Reagent (2,4-dinitrophenylhydrazine solution in methanol and sulfuric acid)
- Methanol
- Test tubes or small flasks
- Pipettes
- Water bath
- Ice bath

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- Hirsch or Büchner funnel for vacuum filtration

Procedure:

- Preparation of Furfural Solution: Add a few drops of furfural to a test tube. If the sample is highly viscous, dissolve it in a minimal amount of methanol.
- Reaction: Add approximately 5 mL of Brady's reagent to the furfural solution.
- Precipitation: Agitate the mixture. The formation of a bright orange, yellow, or red precipitate indicates the presence of a carbonyl group. For furfural, a dark orange to red precipitate is expected.
- Heating (if necessary): If a precipitate does not form immediately at room temperature, gently warm the mixture in a water bath (around 60-80°C) for 5-10 minutes.[6]
- Crystallization: Cool the mixture in an ice bath to ensure complete crystallization of the derivative.
- Isolation: Collect the crystalline product by vacuum filtration using a Hirsch or Büchner funnel.
- Washing: Wash the crystals with a small amount of cold methanol to remove any unreacted reagents.
- Drying: Allow the crystals to dry completely on the funnel by drawing air through them. For further purification, recrystallization can be performed.

Purification by Recrystallization

To obtain an accurate melting point, the crude product must be purified.

Materials:

- Crude **furfural 2,4-dinitrophenylhydrazone** crystals
- Suitable solvent (e.g., ethanol, ethanol/water mixture)

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- Erlenmeyer flask
- Hot plate
- Filter paper

Procedure:

- Solvent Selection: Transfer the crude crystals to an Erlenmeyer flask.
- Dissolution: Add the minimum amount of hot solvent required to completely dissolve the crystals.
- Hot Filtration (if necessary): If there are insoluble impurities, perform a hot filtration to remove them.
- Crystallization: Allow the solution to cool slowly to room temperature, then place it in an ice bath to induce crystallization.
- Collection: Collect the purified crystals by vacuum filtration and wash with a small amount of the cold solvent.
- Drying: Dry the purified crystals thoroughly before melting point determination.

Melting Point Determination

The melting point of the purified, dry crystals is determined to confirm the identity of the original aldehyde.

Materials:

- Purified, dry **furfural 2,4-dinitrophenylhydrazone** crystals
- Capillary tubes
- Melting point apparatus

Procedure:

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- Sample Preparation: Finely crush a small amount of the dry crystals and pack them into a capillary tube to a depth of 2-3 mm.
- Apparatus Setup: Place the capillary tube in the melting point apparatus.
- Heating: Heat the apparatus rapidly to a temperature about 15-20°C below the expected melting point (230°C).
- Determination: Decrease the heating rate to 1-2°C per minute.
- Melting Range: Record the temperature at which the first liquid appears and the temperature at which the entire sample has melted. A pure compound should have a sharp melting range of 1-2°C.
- Confirmation: Compare the observed melting point to the literature value (230°C) to confirm the identity of the original compound as furfural.

Mandatory Visualization: Logical Workflow

The following diagram illustrates the logical workflow for identifying an unknown carbonyl compound, such as furfural, using the 2,4-dinitrophenylhydrazine test and subsequent melting point analysis.

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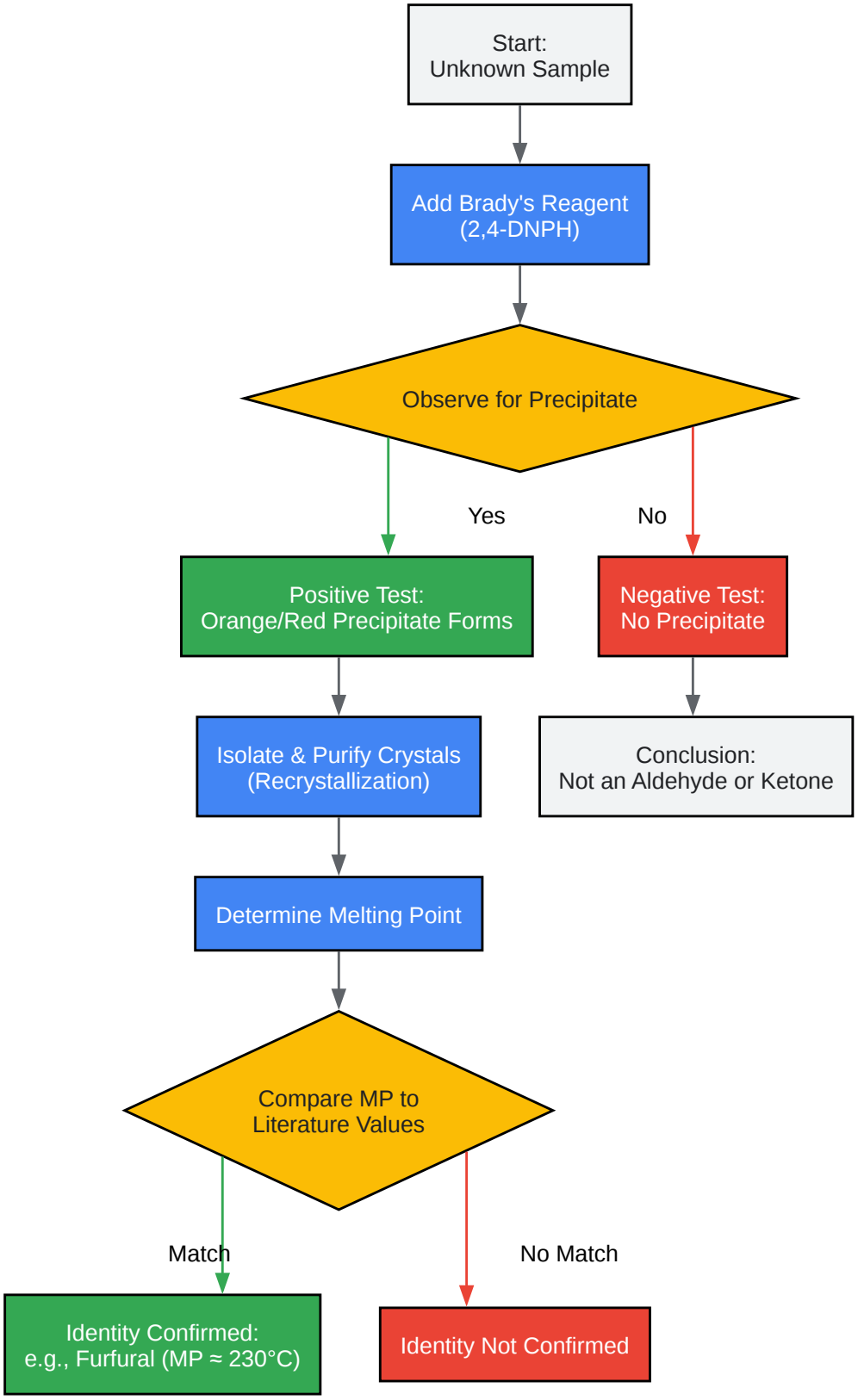

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Caption: Workflow for Carbonyl Compound Identification.

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